

Preparing Stock Solutions of MBP146-78: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: MBP146-78

Cat. No.: B1663845

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Application Notes

MBP146-78 is a potent and selective inhibitor of cyclic GMP-dependent protein kinases (PKG). [1] It has demonstrated significant activity against various parasites, including *Toxoplasma gondii* and *Plasmodium* species, making it a valuable tool for research in parasitology and related fields. [2] The compound displays cytostatic activity against *T. gondii* tachyzoites with an IC₅₀ of 210 nM and is effective in in vivo models of toxoplasmosis and malaria. [2][3] Proper preparation of stock solutions is critical to ensure the accuracy and reproducibility of experimental results. This document provides detailed protocols for the preparation of **MBP146-78** stock solutions for both in vitro and in vivo applications.

MBP146-78 is sparingly soluble in water but shows good solubility in organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol. [1] For cell-based assays, it is crucial to keep the final concentration of DMSO below 0.5% to avoid cellular toxicity. [4] For in vivo studies, various formulations are available to enhance solubility and bioavailability.

Chemical Properties of MBP146-78

Property	Value
Molecular Formula	C ₂₁ H ₂₂ FN ₃
Molecular Weight	335.42 g/mol [1]
CAS Number	188343-77-3[1]
Appearance	Solid Powder
Purity	≥98%

Solubility Data

Solvent	Solubility
DMSO	≥ 12 mg/mL (≥ 35.77 mM)[1]
Ethanol	~12 mg/mL[1]
Water	Insoluble[1]
Formulation 1 (In Vivo)	≥ 0.77 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[3]
Formulation 2 (In Vivo)	≥ 0.77 mg/mL in 10% DMSO, 90% (20% SBE-β-CD in Saline)[3]
Formulation 3 (In Vivo)	≥ 0.77 mg/mL in 10% DMSO, 90% Corn Oil[3]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (for In Vitro Use)

This protocol describes the preparation of a 10 mM DMSO stock solution, which can be further diluted to working concentrations for cell-based assays.

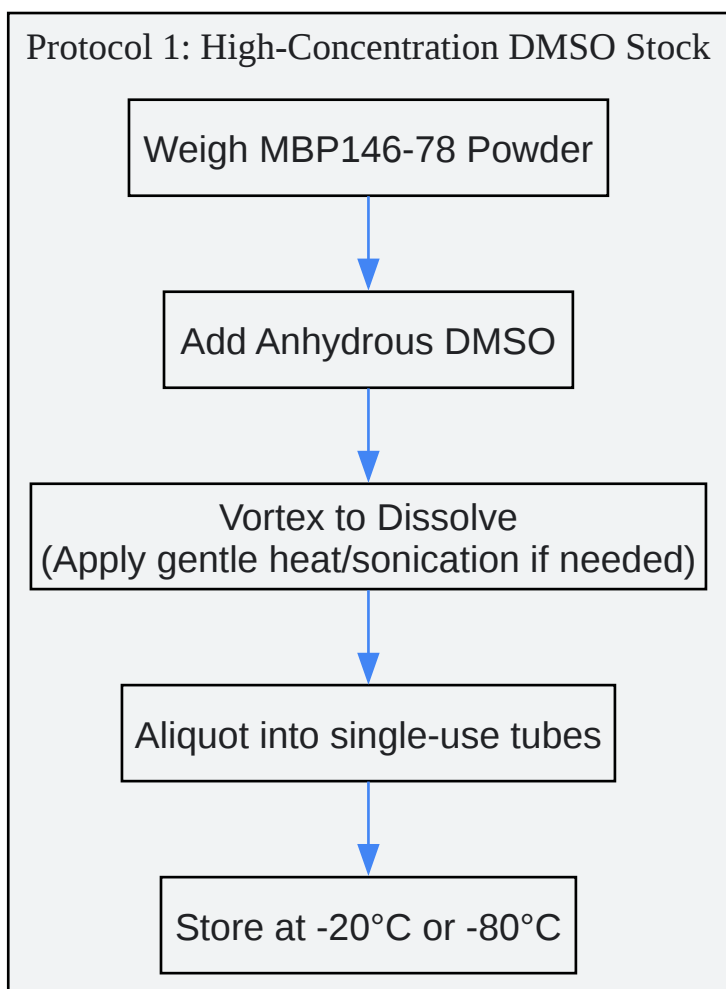
Materials:

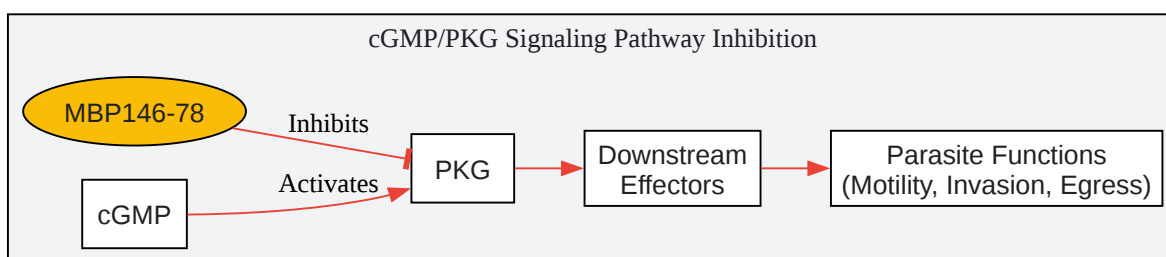
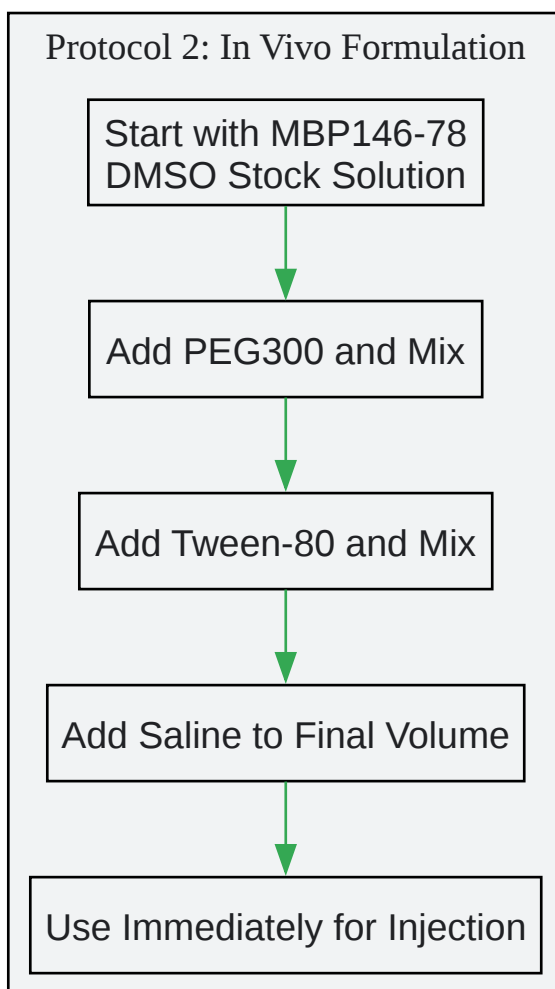
- **MBP146-78** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weighing: Accurately weigh out the desired amount of **MBP146-78** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.354 mg of **MBP146-78** (Molecular Weight = 335.42).
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the powder. For a 10 mM stock, add 1 mL of DMSO to 3.354 mg of **MBP146-78**.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (37°C) or sonication can be used to aid dissolution if precipitation is observed.[\[3\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.[\[1\]](#)[\[3\]](#)





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